

# Application Notes and Protocols for PSI-7409 Tetrasodium

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## Compound of Interest

Compound Name: PSI-7409 tetrasodium

Cat. No.: B2502963

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the proper handling, storage, and utilization of **PSI-7409 tetrasodium**, the active triphosphate metabolite of the antiviral prodrug sofosbuvir. Adherence to these protocols is crucial for ensuring the integrity of the compound and obtaining reliable, reproducible results in research and development settings.

## Product Information

Parameter	Description
IUPAC Name	(2R)-2-Deoxy-2-fluoro-2-C-methyl-D-erythro-pentofuranosyl-5'-triphosphate, tetrasodium salt
Molecular Formula	C <sub>10</sub> H <sub>12</sub> FN <sub>2</sub> Na <sub>4</sub> O <sub>14</sub> P <sub>3</sub>
Molecular Weight	588.09 g/mol
CAS Number	1621884-22-7
Appearance	White to off-white solid
Purity	≥98%
Solubility	Soluble in water (≥ 100 mg/mL)[1]

## Storage and Stability

Proper storage of **PSI-7409 tetrasodium** is critical to prevent degradation and maintain its biological activity. It is recommended to store the compound in a tightly sealed container, protected from moisture.

#### Storage Conditions:

Form	Temperature	Duration	Notes
Solid (Powder)	-20°C	Up to 3 years	Store in a desiccated environment.
Stock Solution	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution	-20°C	Up to 1 month	For short-term storage. Avoid repeated freeze-thaw cycles.

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)

## Safety Precautions

As a specific Safety Data Sheet (SDS) for **PSI-7409 tetrasodium** is not readily available, it is recommended to handle the compound with the standard precautions for laboratory chemicals of unknown toxicity.

#### General Handling Guidelines:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or aerosols.
- **Avoid Contact:** Avoid direct contact with skin, eyes, and clothing. In case of contact, rinse thoroughly with water.

- Ingestion: Do not ingest. If swallowed, seek immediate medical attention.
- Waste Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Experimental Protocols

### Preparation of Stock Solutions

This protocol describes the preparation of a 10 mM stock solution of **PSI-7409 tetrasodium** in water.

Materials:

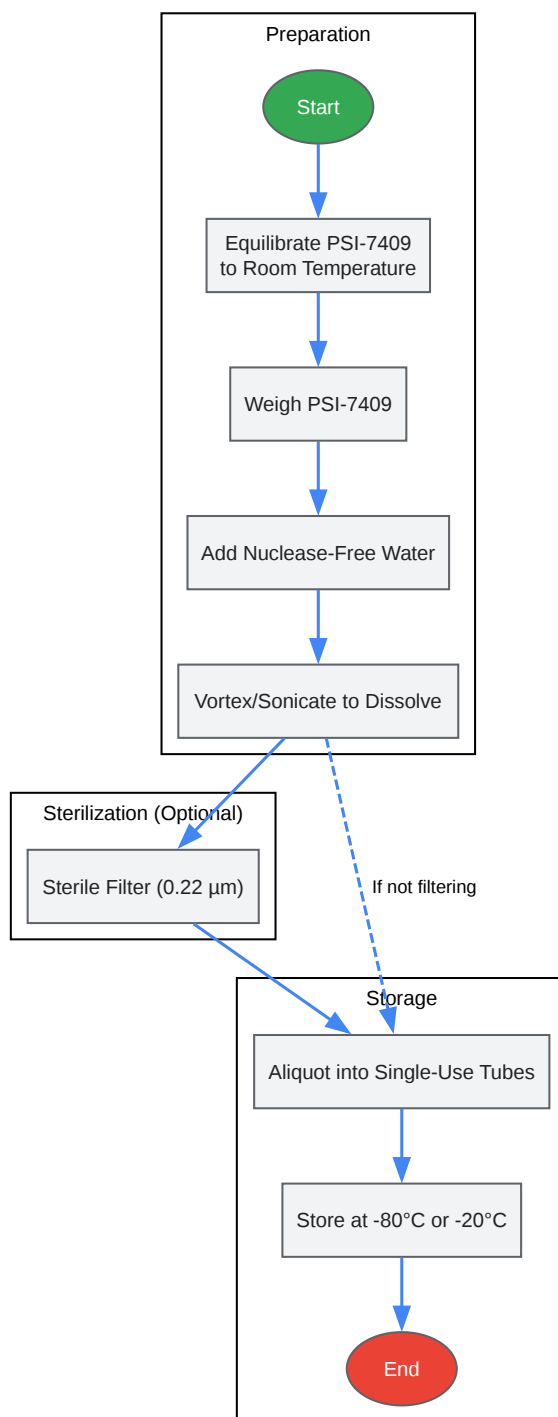
- **PSI-7409 tetrasodium** solid
- Nuclease-free water
- Sterile, conical centrifuge tubes
- Vortex mixer
- Sonicator (optional)
- 0.22 µm sterile syringe filter

Procedure:

- Equilibrate the vial of **PSI-7409 tetrasodium** to room temperature before opening to prevent condensation.
- Weigh the desired amount of **PSI-7409 tetrasodium** in a sterile microcentrifuge tube.
- Calculate the required volume of nuclease-free water to achieve a 10 mM concentration.
- Add the calculated volume of water to the tube containing the solid.
- Vortex the solution thoroughly to dissolve the compound. If necessary, use a sonicator to aid dissolution.<sup>[1]</sup>

- For applications requiring sterile solutions, filter the stock solution through a 0.22  $\mu\text{m}$  sterile syringe filter into a new sterile tube.[\[1\]](#)
- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.[\[1\]](#)  
[\[2\]](#)
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at  $-80^{\circ}\text{C}$  for long-term storage or  $-20^{\circ}\text{C}$  for short-term storage.[\[1\]](#)

Workflow for PSI-7409 Tetrasodium Stock Solution Preparation

[Click to download full resolution via product page](#)Workflow for preparing a **PSI-7409 tetrasodium** stock solution.

## In Vitro HCV NS5B Polymerase Inhibition Assay

This protocol provides a general framework for assessing the inhibitory activity of **PSI-7409 tetrasodium** against the HCV NS5B RNA-dependent RNA polymerase.

### Materials:

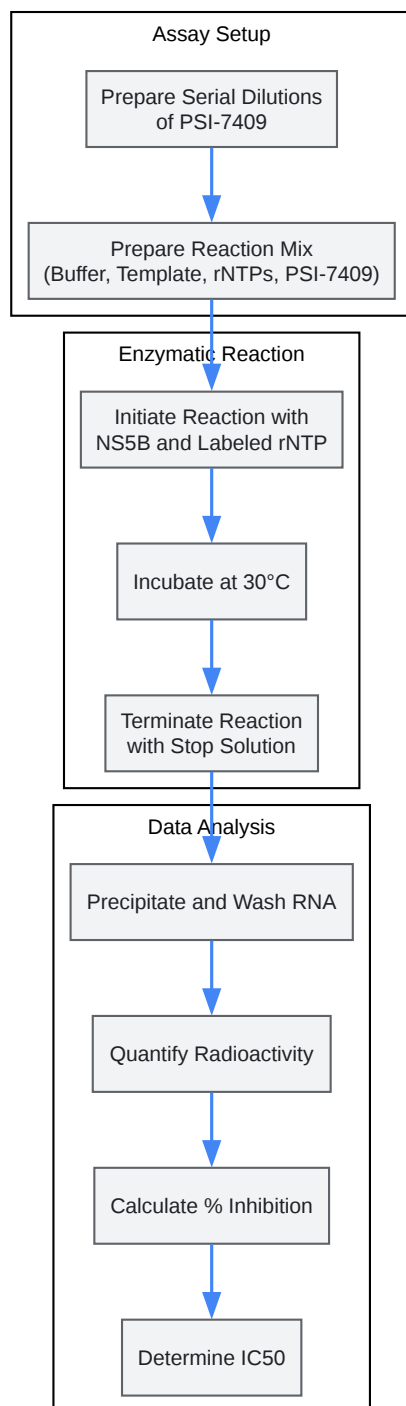
- Recombinant HCV NS5B polymerase
- RNA template (e.g., poly(A)/oligo(dT))
- Ribonucleoside triphosphates (rNTPs: ATP, CTP, GTP, UTP)
- Radiolabeled rNTP (e.g., [ $\alpha$ - $^{32}$ P]UTP or [ $^3$ H]UTP)
- Assay buffer (e.g., 20 mM Tris-HCl, pH 7.5, 50 mM NaCl, 5 mM MgCl<sub>2</sub>, 1 mM DTT)
- **PSI-7409 tetrasodium** stock solution
- Stop solution (e.g., 0.5 M EDTA)
- Scintillation vials and scintillation fluid
- Liquid scintillation counter

### Procedure:

- Prepare serial dilutions of **PSI-7409 tetrasodium** in the assay buffer.
- In a reaction tube, combine the assay buffer, RNA template, non-radiolabeled rNTPs, and the desired concentration of **PSI-7409 tetrasodium** or vehicle control.
- Initiate the reaction by adding the HCV NS5B polymerase and the radiolabeled rNTP.
- Incubate the reaction at the optimal temperature for the enzyme (e.g., 30°C) for a defined period (e.g., 60 minutes).
- Terminate the reaction by adding the stop solution.

- Precipitate the newly synthesized radiolabeled RNA (e.g., using trichloroacetic acid).
- Wash the precipitate to remove unincorporated radiolabeled rNTPs.
- Dissolve the precipitate and transfer it to a scintillation vial with scintillation fluid.
- Quantify the incorporated radioactivity using a liquid scintillation counter.
- Calculate the percentage of inhibition for each concentration of **PSI-7409 tetrasodium** relative to the vehicle control.
- Determine the  $IC_{50}$  value by plotting the percentage of inhibition against the logarithm of the **PSI-7409 tetrasodium** concentration and fitting the data to a dose-response curve.

## HCV NS5B Polymerase Inhibition Assay Workflow

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Workflow for an in vitro HCV NS5B polymerase inhibition assay.



# Intracellular Triphosphate Analysis in Cell Culture

This protocol outlines a general method for the extraction and quantification of intracellular PSI-7409 from cells treated with its prodrug, sofosbuvir.

## Materials:

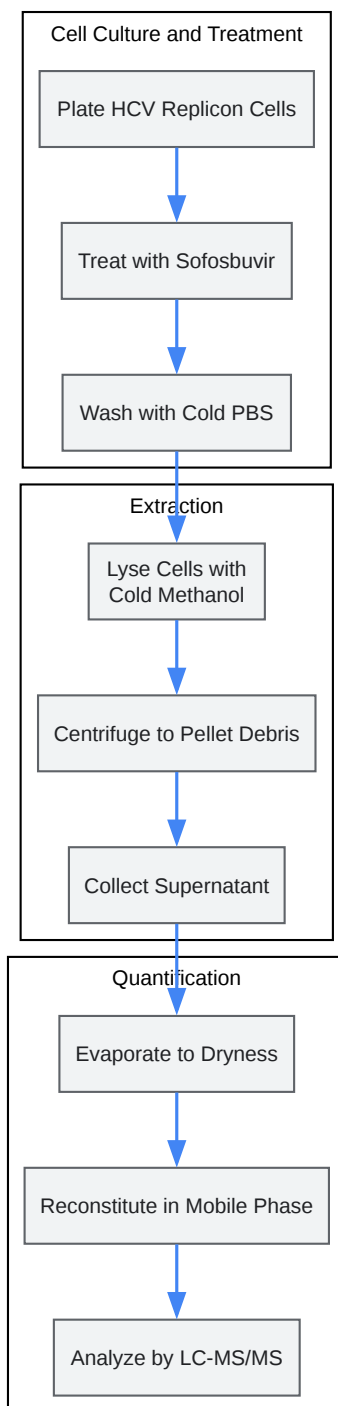
- HCV replicon cells (e.g., Huh-7 cells)
- Cell culture medium and supplements
- Sofosbuvir
- Phosphate-buffered saline (PBS)
- Ice-cold 70% methanol
- Cell scrapers
- Microcentrifuge tubes
- Centrifuge
- Nitrogen evaporator
- LC-MS/MS system

## Procedure:

- Plate HCV replicon cells in a suitable culture vessel and allow them to adhere overnight.
- Treat the cells with sofosbuvir at various concentrations and for different durations.
- At the end of the treatment period, wash the cells with ice-cold PBS to remove any extracellular compound.
- Lyse the cells by adding ice-cold 70% methanol and scraping the cells.
- Transfer the cell lysate to a microcentrifuge tube.

- Centrifuge at high speed (e.g., 14,000 x g) at 4°C to pellet cellular debris.
- Transfer the supernatant to a new tube.
- Evaporate the supernatant to dryness under a stream of nitrogen.
- Reconstitute the dried extract in a suitable mobile phase for LC-MS/MS analysis.
- Quantify the intracellular concentration of PSI-7409 using a validated LC-MS/MS method with an appropriate internal standard.

## Intracellular Triphosphate Analysis Workflow



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Workflow for intracellular triphosphate analysis.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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